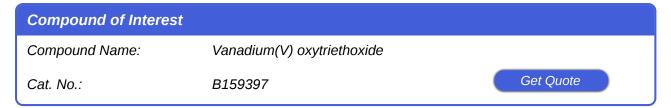


# Vanadium(V) Oxytriethoxide: A Technical Guide to Safe Handling and Precautions

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **Vanadium(V)** oxytriethoxide (CAS No. 1686-22-2). Adherence to these guidelines is critical for ensuring personnel safety and maintaining the integrity of experimental protocols. This document outlines the compound's key properties, potential hazards, required personal protective equipment, and detailed procedures for safe handling, storage, and emergency response.

## **Chemical and Physical Properties**

**Vanadium(V) oxytriethoxide** is a yellow to orange liquid organometallic compound.[1] It is recognized for its utility as a catalyst and precursor in various chemical syntheses.[2] A summary of its key physical and chemical properties is presented in Table 1.



Property	Value
Synonyms	Ethyl orthovanadate, Oxovanadium triethoxide, Tri(ethoxy)vanadium oxide, Triethoxyvanadyl, Triethyl vanadate
Molecular Formula	VO(OC2H5)3
Molecular Weight	202.12 g/mol [1][2][3]
Appearance	Yellow to orange liquid[1]
Boiling Point	125-128 °C[1][3]
Density	1.139 g/mL at 25 °C[3]
Flash Point	71 °C (159.8 °F) - closed cup[3]
Sensitivity	Air, moisture, and light sensitive

## **Hazard Identification and Toxicology**

**Vanadium(V) oxytriethoxide** is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled. It causes skin, eye, and respiratory irritation.

Signal Word: Warning

Hazard Statements:

H227: Combustible liquid[1]

H315: Causes skin irritation[1]

H319: Causes serious eye irritation[1]

H335: May cause respiratory irritation[1]

While specific LD50 and LC50 data for **Vanadium(V) oxytriethoxide** are not readily available, data for related vanadium compounds, such as vanadium pentoxide (V<sub>2</sub>O<sub>5</sub>), provide an indication of potential toxicity. It is crucial to handle **Vanadium(V) oxytriethoxide** with the assumption of significant toxicity.



Toxicity Data for Related Vanadium Compounds (V <sub>2</sub> O <sub>5</sub> )	
Oral LD50 (rat)	10 - 716 mg/kg bw
Inhalation LC50 (rat)	2.21 - 16.1 mg/L (4 hours)
Dermal LD50 (rabbit)	50 mg/kg

## **Occupational Exposure Limits**

There are no specific occupational exposure limits for **Vanadium(V) oxytriethoxide**. However, limits for vanadium compounds have been established by various regulatory bodies. These should be strictly adhered to when handling this substance.

Exposure Limit Guideline	Value
NIOSH REL (as V)	0.05 mg/m³ (15-minute ceiling)
OSHA PEL (as V <sub>2</sub> O <sub>5</sub> , respirable)	0.5 mg/m³ (ceiling)

# **Engineering Controls and Personal Protective Equipment (PPE)**

A comprehensive approach to safety involves a combination of engineering controls and appropriate personal protective equipment.

### **Engineering Controls**

- Fume Hood: All handling of Vanadium(V) oxytriethoxide must be conducted in a wellventilated chemical fume hood.
- Inert Atmosphere: Due to its air and moisture sensitivity, manipulations should be carried out under an inert atmosphere (e.g., nitrogen or argon) using Schlenk line or glovebox techniques.
- Eyewash Station and Safety Shower: A readily accessible and functional eyewash station and safety shower are mandatory in the work area.



### **Personal Protective Equipment**

- Eye Protection: Chemical safety goggles and a face shield are required.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) and a lab coat are mandatory.
- Respiratory Protection: If there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

# Experimental Protocols: Safe Handling of Air- and Moisture-Sensitive Vanadium(V) Oxytriethoxide

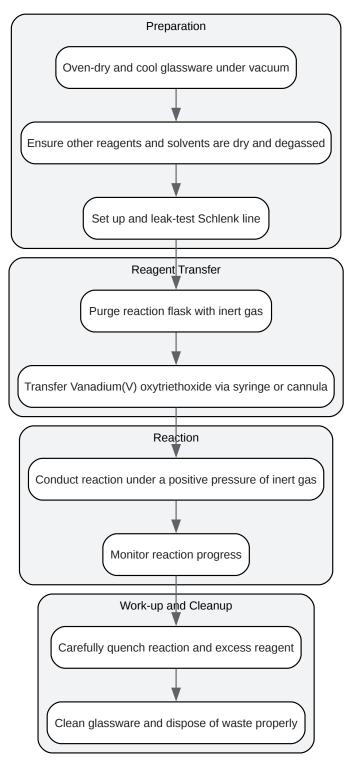
The following protocols provide a framework for the safe handling of **Vanadium(V) oxytriethoxide**. These should be adapted to the specific requirements of the experimental setup.

### **General Workflow for Handling Air-Sensitive Reagents**

The following diagram illustrates a typical workflow for safely handling air- and moisture-sensitive reagents like **Vanadium(V) oxytriethoxide** using a Schlenk line.



#### General Workflow for Handling Air-Sensitive Reagents



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Workflow for handling air-sensitive reagents.



# Detailed Methodology: Vanadium-Catalyzed Epoxidation of an Allylic Alcohol

This protocol is a representative example of a reaction where **Vanadium(V) oxytriethoxide** can be used as a catalyst. The procedure is adapted from established methods for vanadium-catalyzed epoxidations.

Objective: To perform a stereoselective epoxidation of an allylic alcohol using **Vanadium(V) oxytriethoxide** as a catalyst and an organic hydroperoxide as the oxidant.

#### Materials:

- Vanadium(V) oxytriethoxide
- Allylic alcohol (e.g., geraniol)
- Anhydrous toluene (or other suitable solvent)
- tert-Butyl hydroperoxide (TBHP), anhydrous solution in toluene
- Inert gas (Nitrogen or Argon)
- Schlenk flask and other appropriate oven-dried glassware
- Magnetic stirrer and stir bar
- Syringes and needles

#### Procedure:

- Glassware Preparation: Ensure all glassware is thoroughly oven-dried and assembled while
  hot under a stream of inert gas. Allow to cool to room temperature under a positive pressure
  of inert gas.
- Reaction Setup: To a Schlenk flask equipped with a magnetic stir bar, add the allylic alcohol and anhydrous toluene under an inert atmosphere.



- Catalyst Addition: Using a gas-tight syringe, carefully add a catalytic amount of Vanadium(V)
   oxytriethoxide to the stirred solution.
- Oxidant Addition: Slowly add the anhydrous solution of TBHP dropwise to the reaction mixture at room temperature. An exothermic reaction may be observed.
- Reaction Monitoring: Stir the reaction mixture at room temperature and monitor its progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: Upon completion, cool the reaction mixture in an ice bath and quench by the slow addition of a saturated aqueous solution of sodium sulfite.
- Extraction and Purification: Separate the organic layer, and extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can then be purified by column chromatography.

# **Emergency Procedures**First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## **Fire-Fighting Measures**

 Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.



- Specific Hazards: Combustible liquid. In a fire, it may produce toxic fumes of carbon oxides and vanadium oxides.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

### **Accidental Release Measures**

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Ensure adequate ventilation. Remove all sources of ignition.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Containment and Cleanup: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.

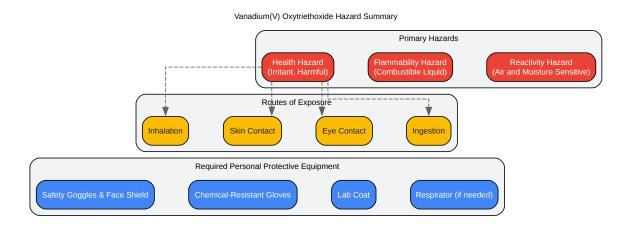
## **Storage and Disposal**

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames. The material is light-sensitive and should be stored under an inert atmosphere (e.g., nitrogen).
- Disposal: Dispose of waste in accordance with all applicable federal, state, and local regulations.

## **Hazard Summary Diagram**

The following diagram provides a visual summary of the key hazards associated with **Vanadium(V) oxytriethoxide**.





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Key hazards of Vanadium(V) oxytriethoxide.

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- To cite this document: BenchChem. [Vanadium(V) Oxytriethoxide: A Technical Guide to Safe Handling and Precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159397#safety-and-handling-precautions-for-vanadium-v-oxytriethoxide]



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